

What is the molecular structure of RM-65?

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Compound of Interest

Compound Name: RM-65

Cat. No.: B1679413

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An in-depth analysis of scientific and public databases does not yield a definitive molecular structure for a compound designated "**RM-65**." The term is ambiguous and appears in various unrelated contexts, suggesting that "**RM-65**" is not a standardized or widely recognized chemical identifier. Without a specific molecular entity, a detailed technical guide as requested cannot be provided.

Potential Interpretations of "RM-65"

The abbreviation "**RM-65**" could refer to several different subjects, none of which is a distinct chemical compound with a single molecular structure:

- **NF-κB p65 Signaling Pathway:** In molecular biology, "p65" (also known as RelA) is a crucial protein subunit of the transcription factor nuclear factor-kappa B (NF-κB). The NF-κB signaling pathway is a key regulator of immune and inflammatory responses.^[1] It is plausible that "RM" could be an abbreviation for a "Regulator" or "Modulator" of p65, but no specific compound designated "**RM-65**" is identified in this context. The pathway is a target for drug discovery in various chronic inflammatory diseases.^[1]
- **Liquid Crystal Materials:** The prefix "RM" is commonly used for reactive mesogens, which are components in liquid crystal mixtures. For instance, materials like R6M RM82 are used in the production of liquid crystal elastomers (LCEs) and films.^[2] However, a specific mesogen designated "**RM-65**" with a corresponding molecular structure is not found in the available literature.
- **Industrial Materials:** In materials science, "RM" can stand for "Red Mud," a byproduct of the aluminum production process. Red Mud is a complex mixture of various compounds,

primarily metal oxides, and does not have a single molecular structure.[3]

- Commercial Products: "RM 65-01" is the designation for a highly complex, automatic split-seconds chronograph watch created by the luxury watchmaker Richard Mille.[4][5][6][7] The materials used in this watch include advanced composites like Carbon TPT® and Quartz TPT®, but "RM 65-01" refers to the final product, not a specific molecule.

Conclusion

Due to the ambiguous nature of the term "**RM-65**," it is not possible to provide a molecular structure or the associated in-depth technical information requested. The context for "**RM-65**" is critical for identifying the specific subject of interest. Researchers, scientists, and drug development professionals seeking information on a particular compound should verify the precise chemical name, CAS number, or another standard identifier to ensure accurate data retrieval.

Without a defined molecular structure, the subsequent requirements of the request—including quantitative data tables, detailed experimental protocols, and signaling pathway diagrams—cannot be fulfilled. If "**RM-65**" refers to a specific, non-public research compound, the relevant information would be found in internal documentation.

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